

Proper Disposal of Barium Dichromate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Barium dichromate

Cat. No.: B084721

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The safe and compliant disposal of **barium dichromate** is a critical aspect of laboratory safety and environmental responsibility. As a compound exhibiting properties of an oxidizer, a carcinogen, and containing a toxic heavy metal, its handling and disposal require strict adherence to established protocols. This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals to manage **barium dichromate** waste effectively.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **barium dichromate** waste with the utmost care. The compound is harmful if swallowed or inhaled and is a known carcinogen.^[1] Adherence to the following personal protective equipment (PPE) and handling guidelines is mandatory to minimize exposure risks.

Personal Protective Equipment (PPE):

- **Respiratory Protection:** A NIOSH/MSHA-approved high-efficiency particulate respirator with a full facepiece is required when dust may be generated.^[2]
- **Eye Protection:** ANSI-approved chemical worker goggles or a face shield should be worn.^[2]
- **Hand Protection:** Use impervious gloves, such as nitrile rubber. Always inspect gloves prior to use.^[2]

- Body Protection: Wear an impervious lab coat, apron, or coveralls to prevent skin contact.[2]

Safe Handling Practices:

- Always handle **barium dichromate** within a certified chemical fume hood to avoid inhalation of dust.[3]
- Avoid generating dust during handling and disposal.[1][3]
- Keep the compound away from heat, sparks, open flames, and combustible materials.[3][4]
[5] **Barium dichromate** is an oxidizer and may intensify fires.[1]
- Do not eat, drink, or smoke in areas where **barium dichromate** is handled or stored.[1][3]
- Wash hands thoroughly with soap and water after handling.[1][3]

Step-by-Step Disposal Protocol

Barium dichromate and any materials contaminated with it are considered hazardous waste.
[2][6] Disposal must comply with all federal, state, and local environmental regulations.[3][6][7]
[8] Never dispose of **barium dichromate** down the drain or in regular trash.[3][6]

- Waste Segregation:
 - Keep **barium dichromate** waste separate from all other waste streams, especially from combustible and reducing agents.[2][3]
 - Do not mix **barium dichromate** waste with other chemicals in the same container.[3]
- Container Management:
 - Place all **barium dichromate** waste (including contaminated labware, PPE, and spill cleanup materials) into a designated, compatible, and clearly labeled hazardous waste container.
 - The container must be in good condition, compatible with the waste, and have a tightly sealing lid.[2][3]

- Label the container clearly as "Hazardous Waste – **Barium Dichromate**" and include the associated hazard pictograms (e.g., Oxidizer, Health Hazard, Environmental Hazard).
- Storage:
 - Store the sealed waste container in a cool, dry, and well-ventilated secondary containment area.[\[3\]](#)[\[4\]](#)[\[9\]](#)
 - The storage area should be away from incompatible materials and accessible only to authorized personnel.[\[3\]](#)
- Professional Disposal:
 - Arrange for the collection and disposal of the waste through a licensed professional hazardous waste disposal service.[\[1\]](#)
 - Provide the disposal service with a copy of the Safety Data Sheet (SDS) for **barium dichromate**.
 - Waste must be transported to and disposed of at an approved and licensed toxic waste facility.[\[2\]](#)[\[3\]](#)

Spill Response Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

- Evacuate and Secure: Evacuate all non-essential personnel from the spill area.[\[3\]](#)
- Ventilate: Ensure the area is well-ventilated, preferably within a chemical fume hood.[\[3\]](#)
- Contain: Prevent the spill from spreading and from entering drains or waterways.[\[3\]](#)
- Clean-up:
 - Wearing the appropriate PPE, carefully sweep or shovel the spilled solid material into a designated waste container.[\[1\]](#)[\[2\]](#)[\[10\]](#)

- Avoid actions that create dust.[\[3\]](#)
- The spill area can be washed with water, but all resulting wash water must be collected as hazardous waste for proper disposal.[\[10\]](#)[\[11\]](#)
- Decontaminate: Thoroughly decontaminate the spill area and any equipment used in the cleanup.

Quantitative Data and Classifications

For proper handling, transport, and safety planning, the following quantitative data for barium compounds and barium chromate are essential.

Parameter	Value	Reference
Occupational Exposure Limits (as Ba)		
OSHA PEL (8-hr TWA)	0.5 mg/m ³	[6]
NIOSH REL (10-hr TWA)	0.5 mg/m ³	[6]
ACGIH TLV (8-hr TWA)	0.5 mg/m ³	[6]
IDLH	50 mg/m ³	[6]
Physical Properties		
Specific Gravity	4.5 g/mL	[2] [3]
Appearance	Brownish-red or yellow powder/crystals	[2] [12]
Transportation Information		
UN Number	1479	[1] [5]
Proper Shipping Name	Oxidizing solid, n.o.s. (Barium chromate)	[1]
Hazard Class	5.1 (Oxidizer)	[1]
Packing Group	II	[1]

Disposal Workflow Diagram

The following diagram illustrates the logical steps and decision points for the proper disposal of **barium dichromate** waste.

Caption: Workflow for the safe disposal of **barium dichromate** waste.

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